

# (S)-Methyl 2-aminopentanoate hydrochloride molecular weight

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## Compound of Interest

Compound Name: (S)-Methyl 2-aminopentanoate  
hydrochloride

Cat. No.: B554987

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## An In-depth Technical Guide on the Molecular Weight of (S)-Methyl 2-aminopentanoate hydrochloride

For researchers, scientists, and drug development professionals, precise molecular characterization is fundamental. This guide provides a detailed breakdown of the molecular weight of **(S)-Methyl 2-aminopentanoate hydrochloride**, a key parameter for a wide range of experimental and developmental applications.

## Chemical Identity

**(S)-Methyl 2-aminopentanoate hydrochloride** is the hydrochloride salt of the methyl ester of the amino acid (S)-norvaline. Its stereochemistry, denoted by the (S) configuration, is a critical aspect of its chemical identity. The hydrochloride form enhances the compound's stability and solubility in aqueous solutions.

## Molecular Formula and Weight

The molecular formula and weight are essential for quantitative analysis, including stoichiometry, solution preparation, and analytical characterization. The enantiomer, (R)-Methyl 2-aminopentanoate hydrochloride, possesses the same molecular formula and weight.<sup>[1]</sup>

A summary of the key quantitative data is presented in the table below.

Parameter	Value
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClNO <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	167.63 g/mol <a href="#">[1]</a>
CAS Number (R-enantiomer)	619330-91-5 <a href="#">[1]</a>

## Determination of Molecular Weight

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecular formula (C<sub>6</sub>H<sub>14</sub>ClNO<sub>2</sub>).

Experimental Protocol for Molecular Weight Calculation:

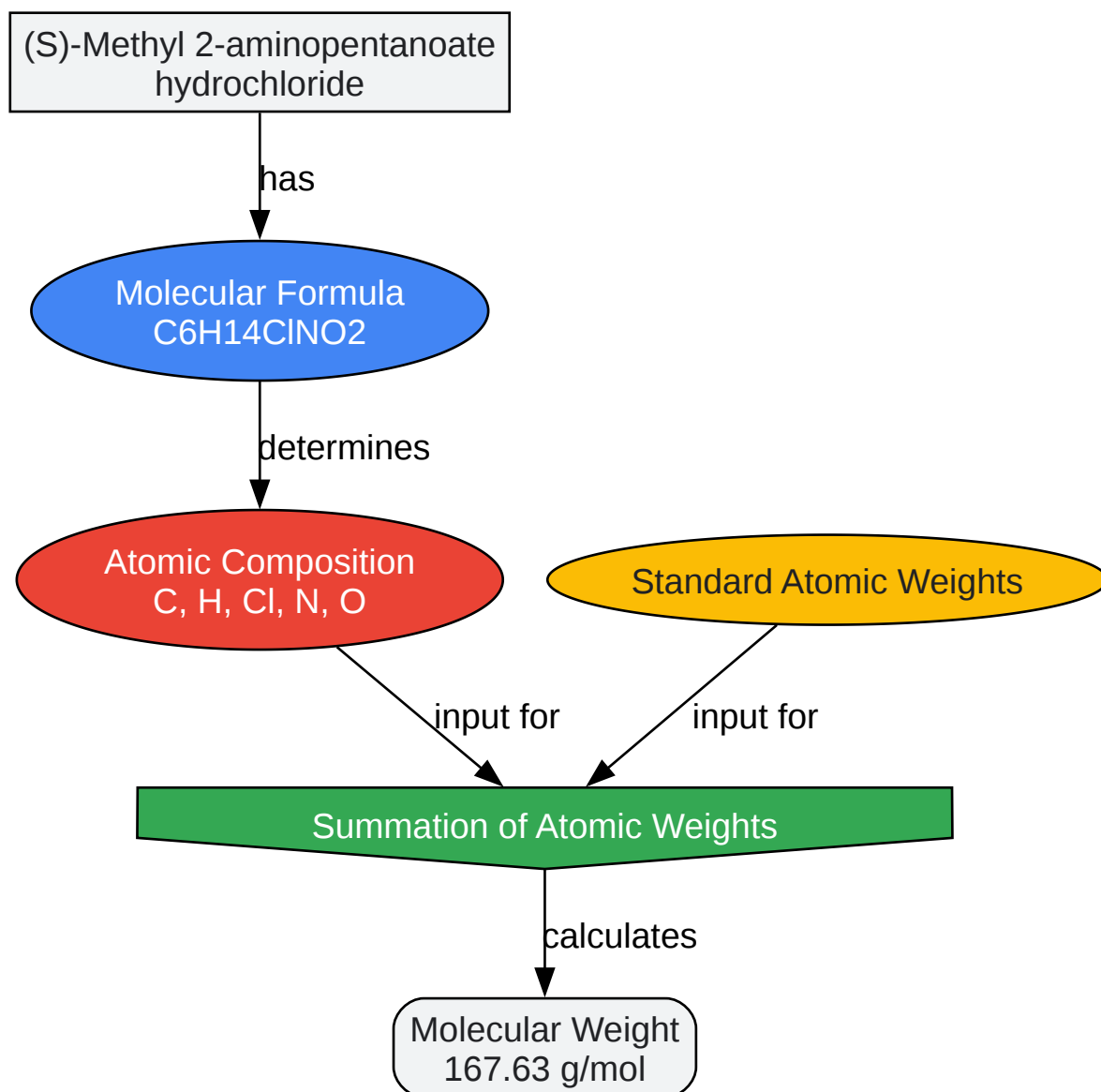
- Identify the atomic composition from the molecular formula:
  - Carbon (C): 6 atoms
  - Hydrogen (H): 14 atoms
  - Chlorine (Cl): 1 atom
  - Nitrogen (N): 1 atom
  - Oxygen (O): 2 atoms
- Obtain the standard atomic weight for each element from the IUPAC Periodic Table.
  - C: ~12.011 g/mol
  - H: ~1.008 g/mol
  - Cl: ~35.453 g/mol
  - N: ~14.007 g/mol
  - O: ~16.000 g/mol

- Calculate the total mass for each element in the molecule:
  - Mass of Carbon =  $6 * 12.011 \text{ g/mol} = 72.066 \text{ g/mol}$
  - Mass of Hydrogen =  $14 * 1.008 \text{ g/mol} = 14.112 \text{ g/mol}$
  - Mass of Chlorine =  $1 * 35.453 \text{ g/mol} = 35.453 \text{ g/mol}$
  - Mass of Nitrogen =  $1 * 14.007 \text{ g/mol} = 14.007 \text{ g/mol}$
  - Mass of Oxygen =  $2 * 16.000 \text{ g/mol} = 32.000 \text{ g/mol}$
- Sum the masses to determine the molecular weight of the compound:
  - Molecular Weight =  $72.066 + 14.112 + 35.453 + 14.007 + 32.000 = 167.638 \text{ g/mol}$

The calculated value is consistent with the cited literature value of 167.63 g/mol .

## Logical Relationship Diagram

The following diagram illustrates the logical flow from the chemical's identity to the determination of its molecular weight.



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## References

- 1. methyl (R)-2-aminopentanoate hydrochloride - CAS:619330-91-5 - Abovchem [abovchem.com]

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